

"N,2-dimethylpropanehydrazide CAS number and structure"

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Compound of Interest

Compound Name: *N,2-dimethylpropanehydrazide*

Cat. No.: *B13628699*

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An In-Depth Technical Guide to 2,2-Dimethylpropanehydrazide

A Note on Nomenclature

The chemical name "**N,2-dimethylpropanehydrazide**" is ambiguous. This guide will focus on the well-characterized compound 2,2-dimethylpropanehydrazide, also known by its synonyms pivalic acid hydrazide and pivalohydrazide. Its systematic IUPAC name is 2,2-dimethylpropanehydrazide. This focus is based on the availability of extensive technical data for this compound, which is of significant interest to the scientific community.

Compound Identification and Structure

2,2-Dimethylpropanehydrazide is a versatile organic compound that serves as a crucial building block in the synthesis of various heterocyclic compounds.^[1] Its structure is characterized by a hydrazide functional group attached to a neopentyl moiety. The bulky tert-butyl group provides considerable steric hindrance, which can influence its reactivity and offer advantages in controlling the stereochemical outcome of chemical reactions.^[1]

- CAS Number: 42826-42-6^[2]

- Molecular Formula: $C_5H_{12}N_2O$ [\[2\]](#)
- IUPAC Name: 2,2-dimethylpropanehydrazide[\[2\]](#)
- Synonyms: Pivalic acid hydrazide, Pivalohydrazide, 2,2-Dimethylpropionic acid hydrazide, Pivaloylhydrazine[\[1\]](#)[\[2\]](#)
- Molecular Weight: 116.16 g/mol [\[2\]](#)

Chemical Structure

Caption: 2D chemical structure of 2,2-dimethylpropanehydrazide.

Physicochemical Properties

2,2-Dimethylpropanehydrazide is a white to off-white crystalline solid at room temperature.[\[1\]](#) It exhibits solubility in polar solvents like water and alcohols.[\[1\]](#)

Property	Value	Source
Molecular Weight	116.16 g/mol	PubChem [2]
XLogP3-AA (Predicted)	-0.4	PubChem
Hydrogen Bond Donor Count	2	PubChem [2]
Hydrogen Bond Acceptor Count	2	PubChem [2]
Rotatable Bond Count	1	PubChem [2]
Exact Mass	116.094963011	PubChem [2]
Monoisotopic Mass	116.094963011	PubChem [2] [3]
Topological Polar Surface Area	52.1 Å ²	PubChem
Heavy Atom Count	8	PubChem [2]

Synthesis and Reactivity

The synthesis of 2,2-dimethylpropanehydrazide typically involves the reaction of a pivalic acid derivative with hydrazine. A common laboratory-scale synthesis is outlined below.

Experimental Protocol: Synthesis of 2,2-Dimethylpropanehydrazide

This protocol describes the synthesis from methyl pivalate and hydrazine hydrate.

Materials:

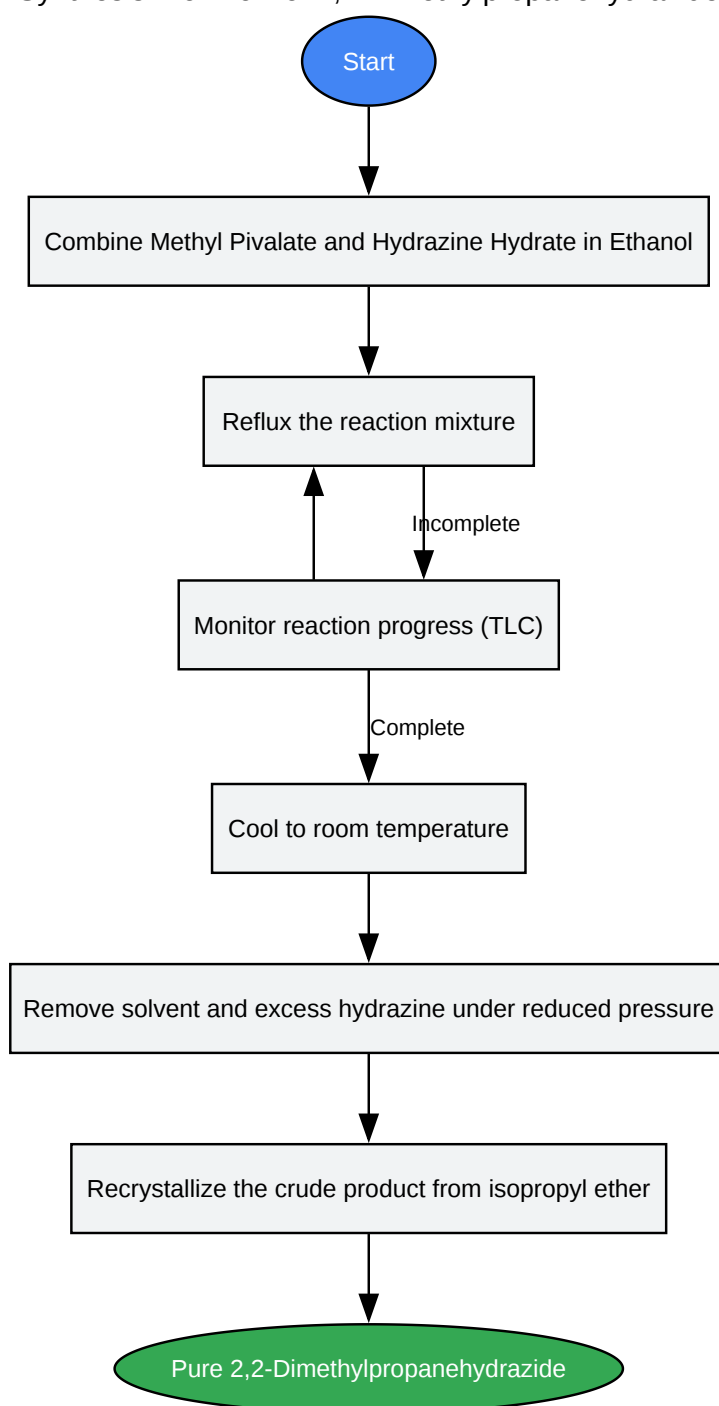
- Methyl pivalate
- Hydrazine hydrate (80% solution)
- Ethanol
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve methyl pivalate in ethanol.
- Add an excess of hydrazine hydrate (typically 2-3 equivalents) to the solution.
- Heat the reaction mixture to reflux and maintain for several hours (the reaction progress can be monitored by thin-layer chromatography).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the solvent and excess hydrazine hydrate under reduced pressure.

- The resulting crude product can be purified by recrystallization from a suitable solvent, such as isopropyl ether, to yield pure 2,2-dimethylpropanehydrazide as a white crystalline solid.[1]

Synthesis Workflow of 2,2-Dimethylpropanehydrazide



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Caption: General workflow for the synthesis of 2,2-dimethylpropanehydrazide.

Reactivity

The hydrazide moiety in 2,2-dimethylpropanehydrazide is a versatile functional group. The terminal amino group is nucleophilic and readily reacts with electrophiles. A key reaction is the condensation with aldehydes and ketones to form stable hydrazones.[1] This reactivity is fundamental to its application as a building block in the synthesis of more complex molecules.

Applications in Drug Development and Research

Hydrazide derivatives are a significant class of compounds in medicinal chemistry.[4][5] While 2,2-dimethylpropanehydrazide itself is primarily a synthetic intermediate, its derivatives have shown promise in various therapeutic areas.

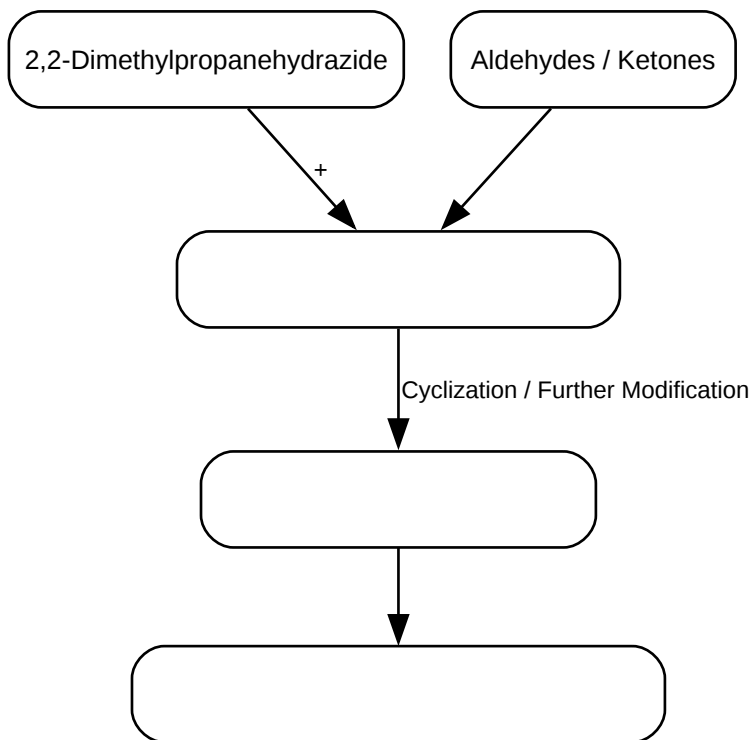
Role as a Synthetic Scaffold

The primary application of 2,2-dimethylpropanehydrazide in drug development is as a scaffold for the synthesis of novel bioactive molecules. Its reaction with various aldehydes and ketones produces a diverse library of N'-substituted pivaloylhydrazones. These hydrazones can then be further modified or cyclized to generate heterocyclic systems such as pyrazoles, oxadiazoles, and triazoles.[4]

Hydrazide-Based Histone Deacetylase (HDAC) Inhibitors

A notable area of research is the development of hydrazide-based histone deacetylase (HDAC) inhibitors.[5] HDACs are a class of enzymes that play a crucial role in the epigenetic regulation of gene expression, and their dysregulation is implicated in various cancers and other diseases. The hydrazide group has emerged as a promising zinc-binding group (ZBG) for HDAC inhibitors, offering a potentially safer alternative to the more common hydroxamic acid ZBG, which can have associated toxicity and stability issues.[5] While specific studies on 2,2-dimethylpropanehydrazide as a direct HDAC inhibitor are not prominent, its use as a building block for more complex hydrazide-containing molecules with potential HDAC inhibitory activity is an active area of research.[6]

Application of 2,2-Dimethylpropanehydrazide in Synthesis



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Caption: Synthetic utility of 2,2-dimethylpropanehydrazide.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, 2,2-dimethylpropanehydrazide is classified as toxic if swallowed.[2]

- GHS Hazard Statement: H301: Toxic if swallowed.[2]
- Precautionary Statements: P264, P270, P301+P310, P321, P330, P405, P501.[2]

Standard laboratory safety precautions should be observed when handling this compound, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. It should be handled in a well-ventilated area or a fume hood.

Conclusion

2,2-Dimethylpropanehydrazide is a valuable and versatile building block in organic and medicinal chemistry. Its unique structural features, particularly the sterically demanding tert-butyl group, make it a useful tool for synthesizing a wide range of complex molecules and heterocyclic systems. Its derivatives are of significant interest in drug discovery, most notably in the development of novel HDAC inhibitors. Proper handling and safety precautions are essential when working with this compound.

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